

Application of Polyaminopropyl Biguanide (PAPB) in Preventing Biofilm Formation on Medical Devices

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Compound of Interest

Compound Name: POLYAMINOPROPYL
BIGUANIDE

Cat. No.: B1180266

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Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

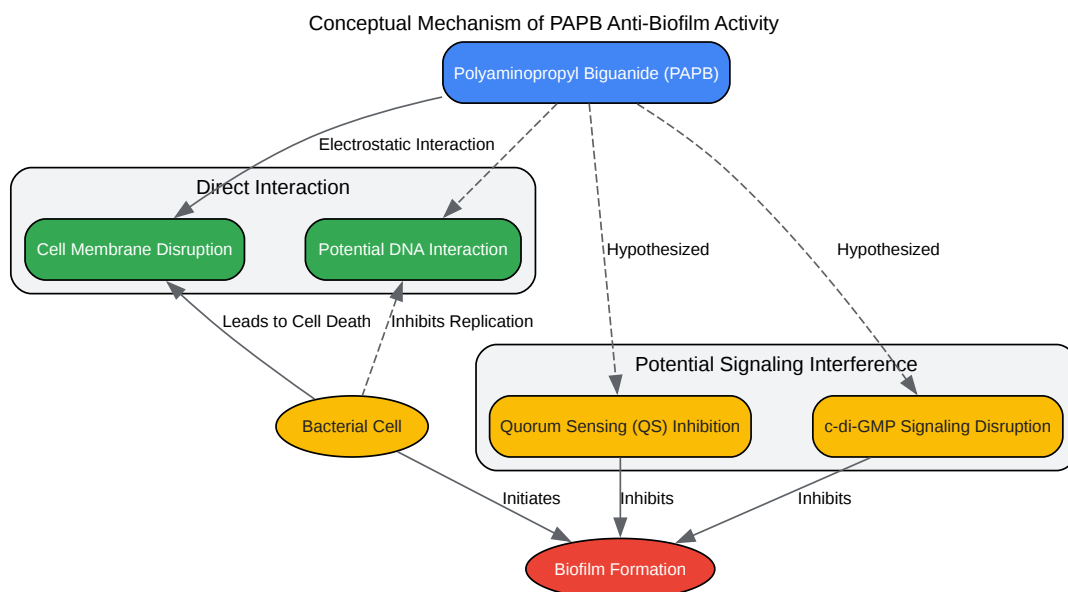
Introduction

Biofilm formation on the surface of medical devices is a significant contributor to healthcare-associated infections (HAIs), leading to increased patient morbidity and mortality, as well as substantial economic costs. These complex communities of microorganisms are encased in a self-produced extracellular polymeric substance (EPS) matrix, which provides protection against host immune responses and antimicrobial agents. **Polyaminopropyl Biguanide (PAPB)** is a potent, broad-spectrum antiseptic with a long history of use in various disinfection and preservation applications. Its cationic polymeric structure allows for strong interaction with negatively charged bacterial cell surfaces, leading to membrane disruption and cell death. This document provides detailed application notes and experimental protocols for the use of PAPB as an anti-biofilm agent on medical devices, summarizing available data and outlining methodologies for its evaluation.

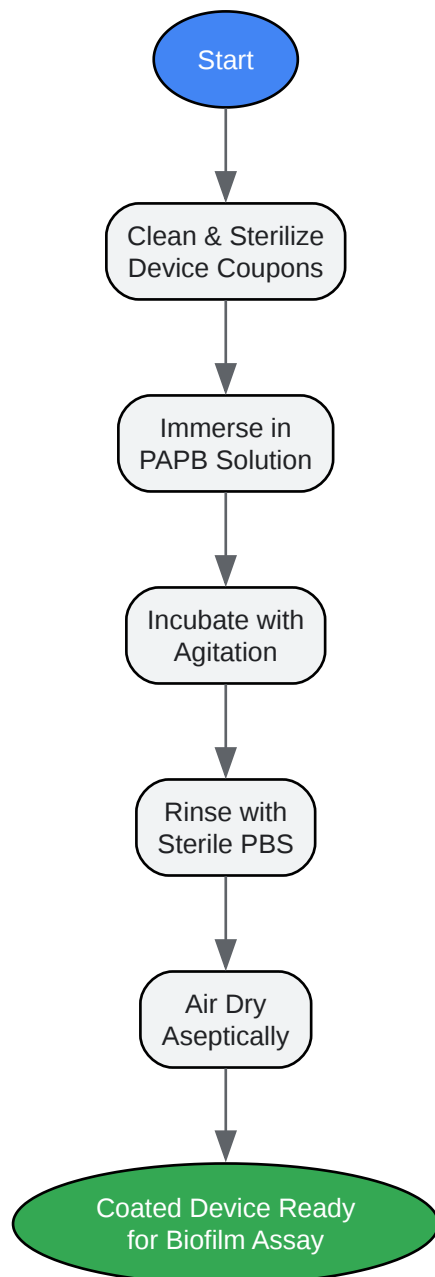
Mechanism of Action

The primary antimicrobial action of PAPB is attributed to its electrostatic interaction with the negatively charged components of the bacterial cell envelope, such as phospholipids and

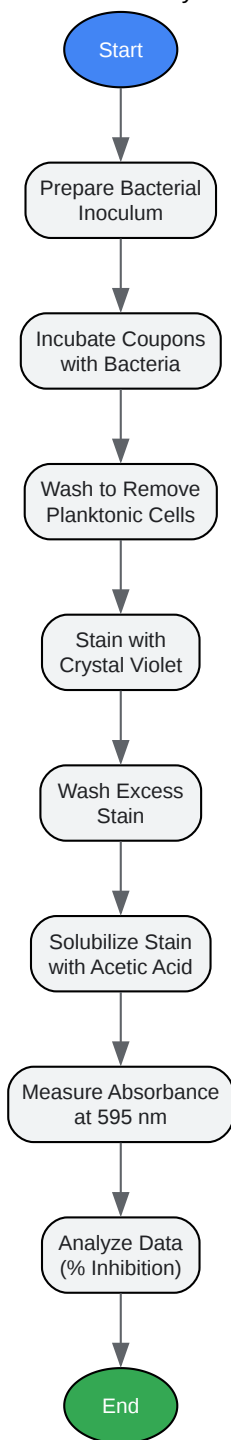
teichoic acids. This interaction disrupts the integrity of the cell membrane, leading to the leakage of intracellular components and ultimately, cell death. While the precise signaling pathways affected by PAPB that lead to the inhibition of biofilm formation are still under investigation, it is hypothesized that sublethal concentrations of PAPB may interfere with key bacterial signaling systems involved in biofilm development, such as quorum sensing (QS) and cyclic di-GMP (c-di-GMP) signaling. Disruption of these pathways can prevent the initial attachment of bacteria to surfaces, inhibit the production of the EPS matrix, and interfere with the maturation of the biofilm.



Workflow for PAPB Coating of Medical Devices



Biofilm Inhibition Assay Workflow

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